

# 10-SLF solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 10-SLF

Cat. No.: B569073

[Get Quote](#)

## Application Notes and Protocols for 10-SLF

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**10-SLF** is a heterobifunctional PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of the FK506-binding protein 12 (FKBP12).<sup>[1][2][3]</sup> It operates by inducing the formation of a ternary complex between FKBP12 and the FBXW7-R465C mutant E3 ubiquitin ligase, which subsequently leads to the ubiquitination and proteasomal degradation of FKBP12.<sup>[1][2][4]</sup> This molecule offers a novel approach for studying the effects of FKBP12 depletion in cellular contexts harboring the specific FBXW7-R465C mutation.<sup>[1][4]</sup>

It is important to distinguish **10-SLF** from other compounds that may be referred to as "SLF". These include "Steel Factor" (also known as Stem Cell Factor), a ligand for the c-Kit receptor, and "Synthetic Ligand of FKBP", an analog of FK-506. The information provided herein pertains exclusively to the PROTAC degrader **10-SLF** (CAS: 2765058-89-5).

### Physicochemical Properties and Solubility

As a PROTAC, **10-SLF** is a relatively large molecule with a molecular weight that may influence its solubility. PROTACs are known to present challenges in terms of solubility due to their high molecular weight and lipophilicity.

## Solubility Data

Quantitative solubility data for **10-SLF** in various solvents is not extensively available in the public domain. A safety data sheet for the corresponding CAS number, 2765058-89-5, indicates that solubility data is not available.<sup>[5]</sup> Researchers are therefore advised to determine the solubility of **10-SLF** experimentally in their specific buffer systems. The following table provides a template for recording experimentally determined solubility.

Solvent	Temperature (°C)	Maximum Solubility (mg/mL)	Molar Concentration (mM)	Observations
DMSO	Room Temp.			
Ethanol	Room Temp.			
PBS (pH 7.4)	Room Temp.			
Cell Culture Media	37			

## General Recommendations for Stock Solution Preparation:

For initial experiments, it is recommended to prepare a high-concentration stock solution of **10-SLF** in a non-aqueous solvent such as dimethyl sulfoxide (DMSO). Many PROTACs and other small molecule inhibitors are soluble in DMSO at concentrations of 10-50 mM.

## Signaling Pathway

**10-SLF** functions by hijacking the ubiquitin-proteasome system to induce the degradation of its target protein, FKBP12. This process is dependent on the presence of the somatic mutant E3 ligase FBXW7-R465C.

Caption: Mechanism of action of **10-SLF**.

## Experimental Protocols

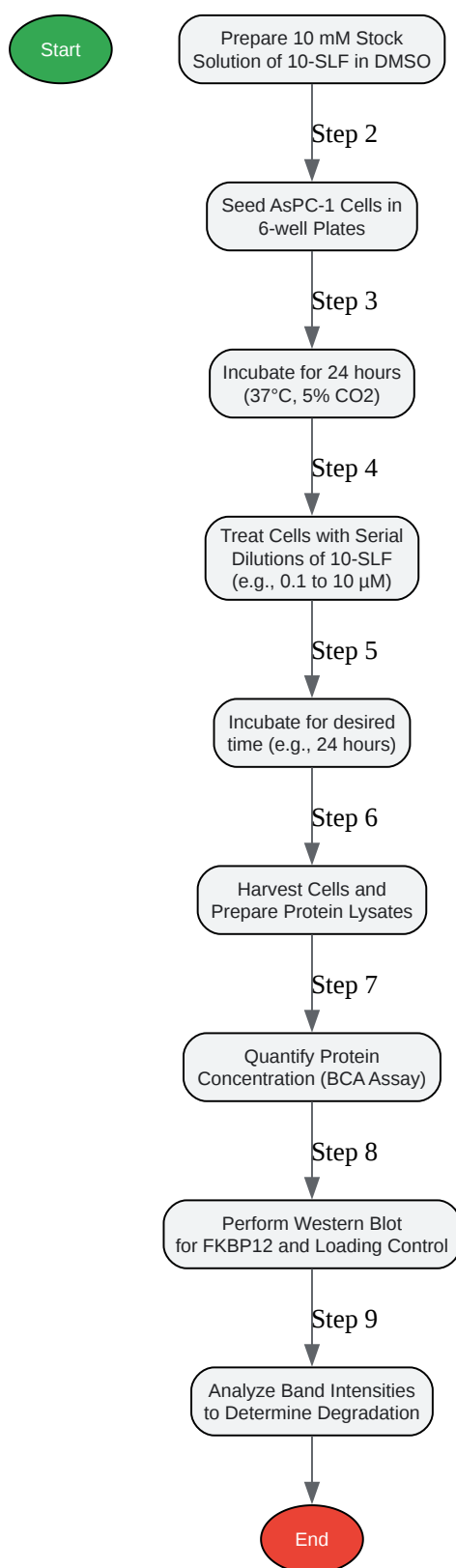
The following is a general protocol for assessing the ability of **10-SLF** to induce the degradation of FKBP12 in a relevant cell line. This protocol is based on methodologies described in the literature for PROTAC characterization.

Objective: To determine the concentration-dependent effect of **10-SLF** on FKBP12 protein levels in AsPC-1 cells, which endogenously express the FBXW7-R465C mutant.[\[4\]](#)

Materials:

- **10-SLF**
- AsPC-1 cell line (or other cell line expressing FBXW7-R465C)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- DMSO (for stock solution)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer) with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against FKBP12
- Primary antibody for a loading control (e.g., GAPDH,  $\beta$ -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **10-SLF** treatment.

#### Procedure:

- Preparation of **10-SLF** Stock Solution:
  - Prepare a 10 mM stock solution of **10-SLF** in sterile DMSO.
  - Aliquot and store at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.
- Cell Seeding:
  - Culture AsPC-1 cells in complete medium.
  - Seed the cells in 6-well plates at a density that will result in 70-80% confluency at the time of treatment.
  - Incubate the plates for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Treatment with **10-SLF**:
  - Prepare serial dilutions of the **10-SLF** stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 0.5, 1, 2, 5, 10 µM).
  - Include a vehicle control (DMSO) at the same final concentration as the highest concentration of **10-SLF** used.
  - Remove the old medium from the cells and replace it with the medium containing the different concentrations of **10-SLF** or the vehicle control.
  - Incubate the cells for the desired treatment duration (e.g., 24 hours).
- Cell Lysis and Protein Quantification:
  - After incubation, wash the cells with ice-cold PBS.
  - Lyse the cells with RIPA buffer containing protease inhibitors.
  - Collect the cell lysates and centrifuge to pellet cell debris.

- Determine the protein concentration of the supernatant using a BCA assay.
- Western Blot Analysis:
  - Normalize the protein samples to the same concentration with lysis buffer and loading dye.
  - Separate the protein samples by SDS-PAGE and transfer them to a PVDF membrane.
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody against FKBP12 and the loading control antibody overnight at 4°C.
  - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Data Analysis:
  - Quantify the band intensities for FKBP12 and the loading control.
  - Normalize the FKBP12 band intensity to the loading control for each sample.
  - Calculate the percentage of FKBP12 degradation relative to the vehicle-treated control.

## Storage and Stability

**10-SLF** should be stored as a solid at -20°C for up to two years. Stock solutions in DMSO can be stored at -20°C or -80°C. It is recommended to use freshly prepared solutions for experiments.

## Disclaimer

This information is for research use only and is not intended for human or veterinary use. The experimental protocols provided are intended as a guide and may require optimization for specific experimental conditions. Researchers should always adhere to safe laboratory practices when handling chemical reagents.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. targetmol.com [targetmol.com]
- 4. Harnessing the FBXW7 somatic mutant R465C for targeted protein degradation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [10-SLF solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569073#10-slf-solubility-and-preparation-for-experiments]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)